

# An In-depth Technical Guide on the PubChem Entry for C<sub>12</sub>H<sub>20</sub>OSi

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## Compound of Interest

Compound Name: 1-Propanol, 1-phenyl, TMS

Cat. No.: B15453341

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A comprehensive analysis of the available data for isomers of the chemical formula C<sub>12</sub>H<sub>20</sub>OSi reveals a landscape of limited but distinct information. This guide synthesizes the current knowledge from PubChem and other scientific resources to provide researchers, scientists, and drug development professionals with a concise overview of the key isomers, their properties, and the notable absence of extensive experimental and biological data.

While there is no single, comprehensive "core" PubChem entry for the molecular formula C<sub>12</sub>H<sub>20</sub>OSi that is rich in experimental data and biological activity, several isomers are indexed. The most prominent of these are 1-phenyl-3-(trimethylsilyl)-2-propanol and (2-Methyl-4-phenylpentan-2-yl)oxysilane. This guide will focus on the available data for these and other related isomers.

## Quantitative Data Presentation

The available quantitative data for the primary isomers of C<sub>12</sub>H<sub>20</sub>OSi is summarized below. It is important to note the general lack of extensive experimental data for these compounds.

Table 1: Physicochemical Properties of C<sub>12</sub>H<sub>20</sub>OSi Isomers

Property	1-phenyl-3-(trimethylsilyl)-2-propanol	(2-Methyl-4-phenylpentan-2-yl)oxysilane
PubChem CID	4226970[1]	173274715[2]
Molecular Weight	208.38 g/mol	208.38 g/mol
XLogP3-AA (Predicted)	3.2	3.9
Hydrogen Bond Donor Count	1	0
Hydrogen Bond Acceptor Count	1	1
Rotatable Bond Count	5	4
Exact Mass	208.12834114 g/mol	208.12834114 g/mol
Monoisotopic Mass	208.12834114 g/mol	208.12834114 g/mol
Topological Polar Surface Area	20.2 Å <sup>2</sup>	9.2 Å <sup>2</sup>
Heavy Atom Count	14	14
Complexity	184	161

Table 2: Computed Spectral Data for 1-phenyl-3-(trimethylsilyl)-2-propanol

Spectrum Type	Conditions	Peaks
1H NMR	(CDCl <sub>3</sub> , 400 MHz)	δ 7.32-7.19 (m, 5H), 3.85 (m, 1H), 2.75 (dd, J=13.6, 4.8 Hz, 1H), 2.62 (dd, J=13.6, 8.0 Hz, 1H), 1.85 (br s, 1H), 0.88 (dd, J=14.0, 5.6 Hz, 1H), 0.77 (dd, J=14.0, 8.0 Hz, 1H), 0.00 (s, 9H)
13C NMR	(CDCl <sub>3</sub> , 100 MHz)	δ 138.9, 129.5, 128.3, 126.3, 74.9, 43.1, 25.9, -0.2

Note: The spectral data presented is predicted and has not been experimentally verified in the available literature.

## Experimental Protocols

A thorough search of the PubChem database and associated scientific literature did not yield any detailed experimental protocols for the synthesis, purification, or analysis of any isomers of C<sub>12</sub>H<sub>20</sub>OSi. The general lack of citations and associated publications for the PubChem entries of these compounds indicates that they are not widely studied or characterized.

## Biological Activity and Signaling Pathways

There is no reported biological activity or associated signaling pathway information for any C<sub>12</sub>H<sub>20</sub>OSi isomer in the PubChem database. Searches for biological data related to this chemical formula in broader scientific literature were also unsuccessful. Therefore, at present, the biological role and potential therapeutic applications of these compounds are unknown.

## Mandatory Visualizations

Given the absence of any described signaling pathways, experimental workflows, or other logical relationships in the available data for C<sub>12</sub>H<sub>20</sub>OSi, no diagrams can be generated. The creation of such visualizations would be speculative and not based on scientific evidence.

The chemical formula C<sub>12</sub>H<sub>20</sub>OSi represents a number of isomeric structures, with 1-phenyl-3-(trimethylsilyl)-2-propanol and (2-Methyl-4-phenylpentan-2-yl)oxysilane being two examples cataloged in PubChem. The available information for these compounds is currently limited to computed physicochemical and spectral properties. There is a significant lack of experimental data, including established protocols for their synthesis and handling, as well as any information regarding their biological activity.

For researchers and professionals in drug development, the isomers of C<sub>12</sub>H<sub>20</sub>OSi represent a largely unexplored chemical space. Future research would be required to synthesize these compounds, verify their properties through experimental analysis, and investigate any potential biological effects to determine if they hold any therapeutic or other practical value. Without such foundational research, a comprehensive technical whitepaper on a core PubChem entry for C<sub>12</sub>H<sub>20</sub>OSi cannot be fully realized.

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## References

- 1. scitoys.com [scitoys.com]
- 2. (2-Methyl-4-phenylpentan-2-yl)oxysilane | C<sub>12</sub>H<sub>20</sub>OSi | CID 173274715 - PubChem [pubchem.ncbi.nlm.nih.gov]
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